

in vitro generation of 4-Nitrosobenzenesulfonamide using microsomes

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Compound of Interest

Compound Name: 4-Nitrosobenzenesulfonamide

CAS No.: 2990-12-7

Cat. No.: B1214018

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Application Note: In Vitro Generation and Trapping of **4-Nitrosobenzenesulfonamide** using Human Liver Microsomes

Abstract

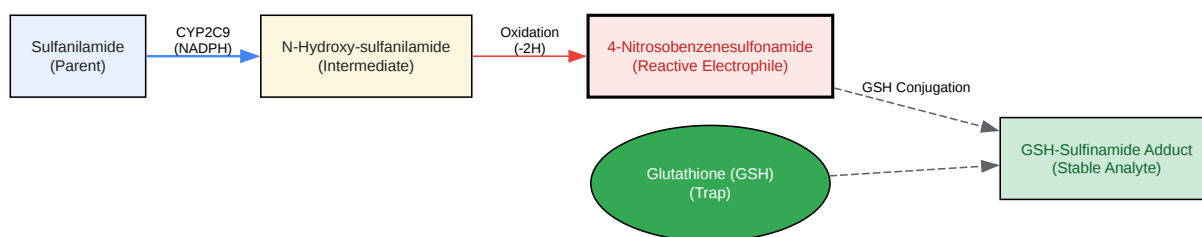
This application note details the protocol for the in vitro generation of **4-nitrosobenzenesulfonamide**, a reactive electrophilic metabolite of sulfanilamide, using Human Liver Microsomes (HLM). This metabolite is implicated in idiosyncratic drug reactions (IDRs) such as Stevens-Johnson syndrome. Due to the high instability of the nitroso species, this protocol utilizes a glutathione (GSH) trapping strategy to capture the reactive intermediate as a stable adduct for analysis. The method relies on CYP450-mediated N-oxidation (primarily CYP2C9) and subsequent detection via LC-MS/MS.

Introduction & Mechanism of Action

The bioactivation of sulfonamides involves the N-oxidation of the arylamine moiety. The parent compound, sulfanilamide, is first oxidized to the hydroxylamine (N-hydroxy-sulfanilamide) by cytochrome P450 enzymes (specifically CYP2C9). This intermediate is further oxidized (auto-oxidation or enzymatic) to the electrophilic **4-nitrosobenzenesulfonamide**.

The nitroso species is highly reactive toward nucleophiles, particularly cysteine thiols on proteins, leading to haptenation and immune response. In this protocol, we intercept this species using Glutathione (GSH) to form a stable GSH-sulfonamide adduct, proving the generation of the nitroso intermediate.

Figure 1: Metabolic Pathway & Trapping Mechanism



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Caption: Bioactivation pathway of sulfanilamide to the reactive nitroso metabolite and subsequent trapping by glutathione.

Materials & Reagents

To ensure reproducibility, use the following validated reagents.

Reagent	Specification	Role
Microsomes	Human Liver Microsomes (HLM), pooled (20 mg/mL protein)	Source of CYP2C9/CYP2E1 enzymes.
Substrate	Sulfanilamide (Sigma-Aldrich, >99%)	Parent drug precursor.
Cofactor	NADPH Regenerating System (1.3 mM NADP+, 3.3 mM G6P, 0.4 U/mL G6PDH, 3.3 mM MgCl2)	Essential for P450 oxidation.
Trap	Reduced Glutathione (GSH)	Nucleophilic trapping agent.
Buffer	100 mM Potassium Phosphate (KPi), pH 7.4	Physiological reaction medium.
Quench	Acetonitrile (ACN) with 0.1% Formic Acid	Protein precipitation & reaction stop.

Experimental Protocol

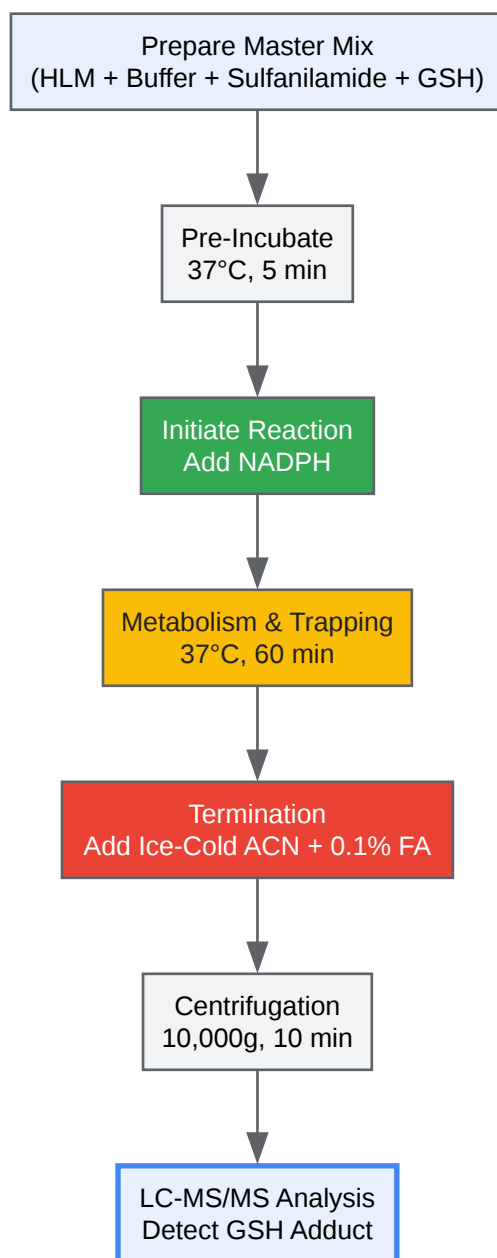
Principle: The reaction is performed in a "co-incubation" format where the trapping agent (GSH) is present from the start to immediately intercept the short-lived nitroso species as it is generated.

Step-by-Step Workflow

- Preparation of Stock Solutions:
 - Sulfanilamide Stock: 10 mM in Methanol.
 - GSH Stock: 20 mM in 100 mM KPi Buffer (Freshly prepared).
 - Microsome Dilution: Dilute HLM to 2.0 mg/mL in KPi Buffer.
- Incubation Mix Setup (Final Volume: 200 μ L): Prepare the following mixture in 1.5 mL Eppendorf tubes or a 96-well plate.

- Buffer: 100 mM KPi, pH 7.4 (to volume).
- Microsomes: 1.0 mg/mL final concentration.
- Sulfanilamide: 50 μ M final concentration.
- GSH: 5 mM final concentration (100-fold excess to ensure trapping).
- Pre-Incubation:
 - Incubate the mixture (minus NADPH) at 37°C for 5 minutes to equilibrate.
- Initiation:
 - Add 20 μ L of NADPH Regenerating System to start the reaction.
 - Control Arms:
 - Negative Control: Buffer instead of NADPH (rules out non-enzymatic oxidation).
 - No Substrate: Buffer instead of Sulfanilamide (matrix blank).
- Reaction:
 - Incubate at 37°C for 60 minutes with gentle shaking.
- Termination:
 - Add 200 μ L of ice-cold Acetonitrile (containing 0.1% Formic Acid).
 - Vortex immediately for 10 seconds.
- Extraction:
 - Centrifuge at 10,000 x g for 10 minutes at 4°C to pellet proteins.
 - Transfer supernatant to LC-MS vials for analysis.

Figure 2: Experimental Workflow



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Caption: Step-by-step microsomal incubation and trapping workflow.

Analytical Method (LC-MS/MS)

Direct detection of the nitroso species is difficult due to instability. The analytical target is the GSH-Sulfanilamide adduct.

LC Parameters:

- Column: C18 Reverse Phase (e.g., Waters Acquity BEH C18, 1.7 μm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5-8 minutes.

MS Parameters (Triple Quadrupole):

- Ionization: ESI Positive Mode.
- Scan Type: Neutral Loss Scan (NL) of 129 Da (characteristic of GSH adducts) or Precursor Ion Scan of m/z 272 (GSH fragment).
- Target Mass Calculation:
 - Sulfanilamide (M): 172.03 Da
 - Nitroso-Sulfanilamide: 186.01 Da (M + 14)
 - GSH: 307.08 Da
 - Expected Adduct (Sulfinamide): $[M + \text{GSH} + \text{O} - 2\text{H}]$ or similar rearrangement.
 - Note: The most common adduct for nitrosoarenes is the N-glutathionyl-N-hydroxyaryamine or the sulfinamide. Look for m/z ~491 (Parent 172 + GSH 307 + O 16 - 4H for condensation? Verification required based on specific adduct structure, typically $[M - \text{H} + \text{GSH}]$).
 - Refined Target: Reactive nitroso (186) + GSH (307) -> Semimercaptal (493) -> Dehydration to m/z 475 (Sulfinamide). Monitor m/z 475 and 491.

Data Analysis & Troubleshooting

- Validation: The adduct peak must be present in the Complete System and absent in the -NADPH and -Microsome controls.

- Sensitivity: If signal is low, increase microsomal protein concentration to 2.0 mg/mL or extend incubation to 90 minutes.
- Instability: Analyze samples immediately (within 12 hours) as GSH adducts can degrade or rearrange. Keep autosampler at 4°C.

References

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